

Nopco NXZ ionic character nonionic

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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Technical Profile of Nopco NXZ

Property	Description / Value
Ionic Character	Nonionic [1] [2]
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [2]
Appearance	Light yellowish brown to amber liquid [1] [2]
Specific Gravity	0.89 (20°C) [2] / 0.9 g/cm ³ [1]
Viscosity	170 mPa·s (25°C) [2]
pH	5.1 (2 mass% aqueous dispersion) [2]
Flash Point	174°C [2]

Application & Handling	Details
Primary Applications	Acrylic, vinyl acetate, vinyl acetate-acrylic emulsions; general use in latex, water-based paints, and water-based adhesives [1] [2]

Application & Handling	Details
Recommended Dosage	0.1 - 0.3 mass% on the solid weight of emulsions and latexes [2]
Dispersion & Dilution	Dispersible in water; can be used directly or diluted with water under mixing [2]
Storage & Handling	Mix well before use if separation occurs after long storage [2]

Understanding 'Nonionic' Character and Its Implications

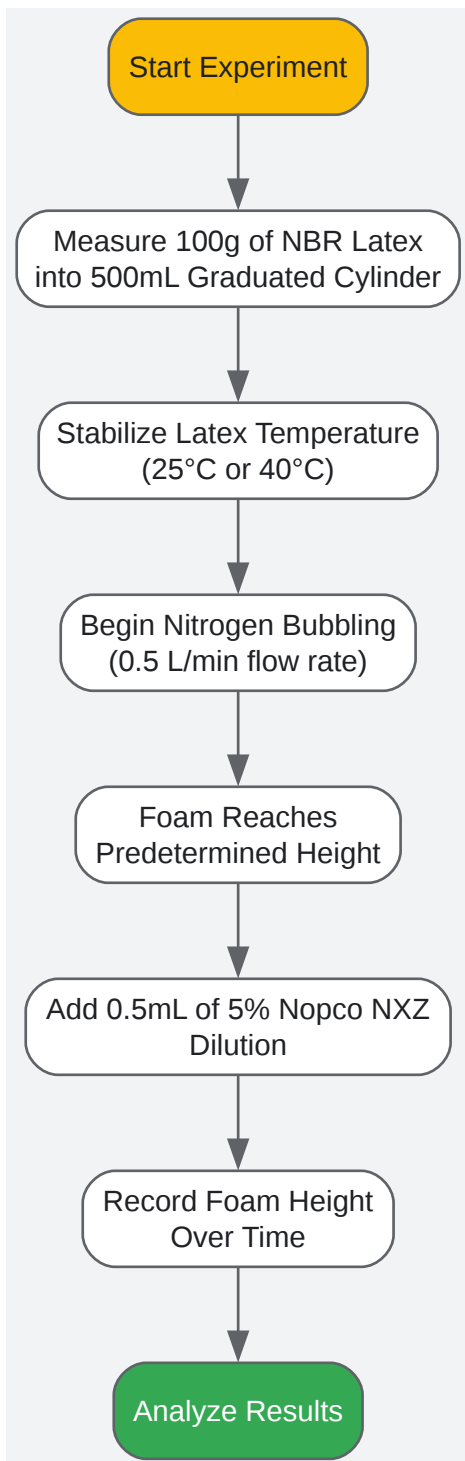
The term "**nonionic**" means that the surfactants in **Nopco NXZ** do not carry a formal electrical charge when dissolved or dispersed in water [1] [2].

This characteristic leads to several key performance benefits:

- **Excellent Stability:** It is generally stable across a range of pH levels and is not susceptible to precipitation in the presence of dissolved electrolytes [2].
- **Good Hard Water Resistance:** Its performance is not adversely affected by hard water [2].
- **Broad Compatibility:** It is compatible with many ionic and nonionic systems, making it versatile for various emulsion and latex formulations without causing coagulation or instability [2].

Experimental Evaluation Protocol

The following diagram outlines a standard method for evaluating the defoaming performance of **Nopco NXZ**, based on a common industry test.



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*Workflow for evaluating defoaming performance of **Nopco NXZ**.*

Detailed Methodology:

This protocol is adapted from the manufacturer's evaluation example [2].

- **Sample Preparation:** Measure 100 grams of NBR latex (or the emulsion system under investigation) into a 500 mL graduated cylinder. Stabilize the sample at the desired test temperature (e.g., 25°C or 40°C) [2].
- **Foam Generation:** Initiate bubbling by introducing nitrogen gas through a G4 porosity glass filter (diffuser stone) at a constant flow rate of 0.5 liters per minute [2].
- **Defoamer Addition:** When the foam reaches a specific, pre-marked height in the cylinder, add 0.5 mL of a 5% dilution of **Nopco NXZ** [2].
- **Data Collection:** Immediately after adding the defoamer, record the foam height at set time intervals. A lower foam volume after addition indicates better defoaming performance [2].

Key Sourcing and Identification Details

- **CAS Registry Number:** 12794-56-8 [3] [4] [5]. This universal identifier can help you source the material or find equivalent products.
- **Alternative Name:** The product is also known as FOAMASTER NXZ [3] [5].

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References

1. : Chemical Product Information Nopco NXZ [infochems.com]
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